

An In-depth Technical Guide to Bis(2,4-dinitrophenyl) oxalate (DNPO)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bis(2,4-dinitrophenyl) oxalate

Cat. No.: B091566

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Bis(2,4-dinitrophenyl) oxalate**, commonly known as DNPO. It details its chemical properties, structure, and CAS number, with a primary focus on its application as a highly sensitive chemiluminescence reagent. This document offers in-depth information on the peroxyoxalate chemiluminescence reaction mechanism, experimental protocols for its synthesis and use in analytical techniques such as high-performance liquid chromatography (HPLC) and flow injection analysis. Quantitative data is presented in structured tables for clarity, and key processes are visualized through detailed diagrams to support researchers in drug development and other scientific fields.

Chemical Identification and Properties

Bis(2,4-dinitrophenyl) oxalate is a key reagent in the field of analytical chemistry, particularly valued for its role in chemiluminescence-based detection methods.

- Chemical Name: **Bis(2,4-dinitrophenyl) oxalate**
- Synonyms: DNPO, Oxalic acid bis(2,4-dinitrophenyl) ester[[1](#)]
- CAS Number: 16536-30-4[[1](#)][[2](#)][[3](#)]
- Molecular Formula: C₁₄H₆N₄O₁₂[[1](#)][[3](#)]

- Appearance: White to light yellow crystalline powder.[2]

Chemical Structure

The structure of DNPO features an oxalate ester core linked to two 2,4-dinitrophenyl groups.



Figure 1: Chemical structure of **Bis(2,4-dinitrophenyl) oxalate (DNPO)**.

Quantitative Data

The utility of DNPO in analytical applications is underscored by its performance metrics in chemiluminescence assays. The following tables summarize key quantitative data related to its use.

Property	Value	Reference
Molecular Weight	422.22 g/mol	[3]
Melting Point	189-190 °C	[1]

Table 1: Physicochemical Properties of DNPO.

Analyte	Detection Method	Linear Range	Limit of Detection (LOD)	Reference
Cysteamine	Flow Injection Analysis	3×10^{-8} to 7.5×10^{-6} mol/L	7.8×10^{-9} mol/L	[4]

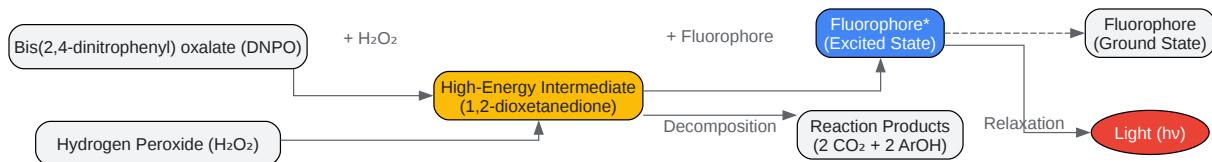
Table 2: Analytical Performance of DNPO-based Chemiluminescence Detection.

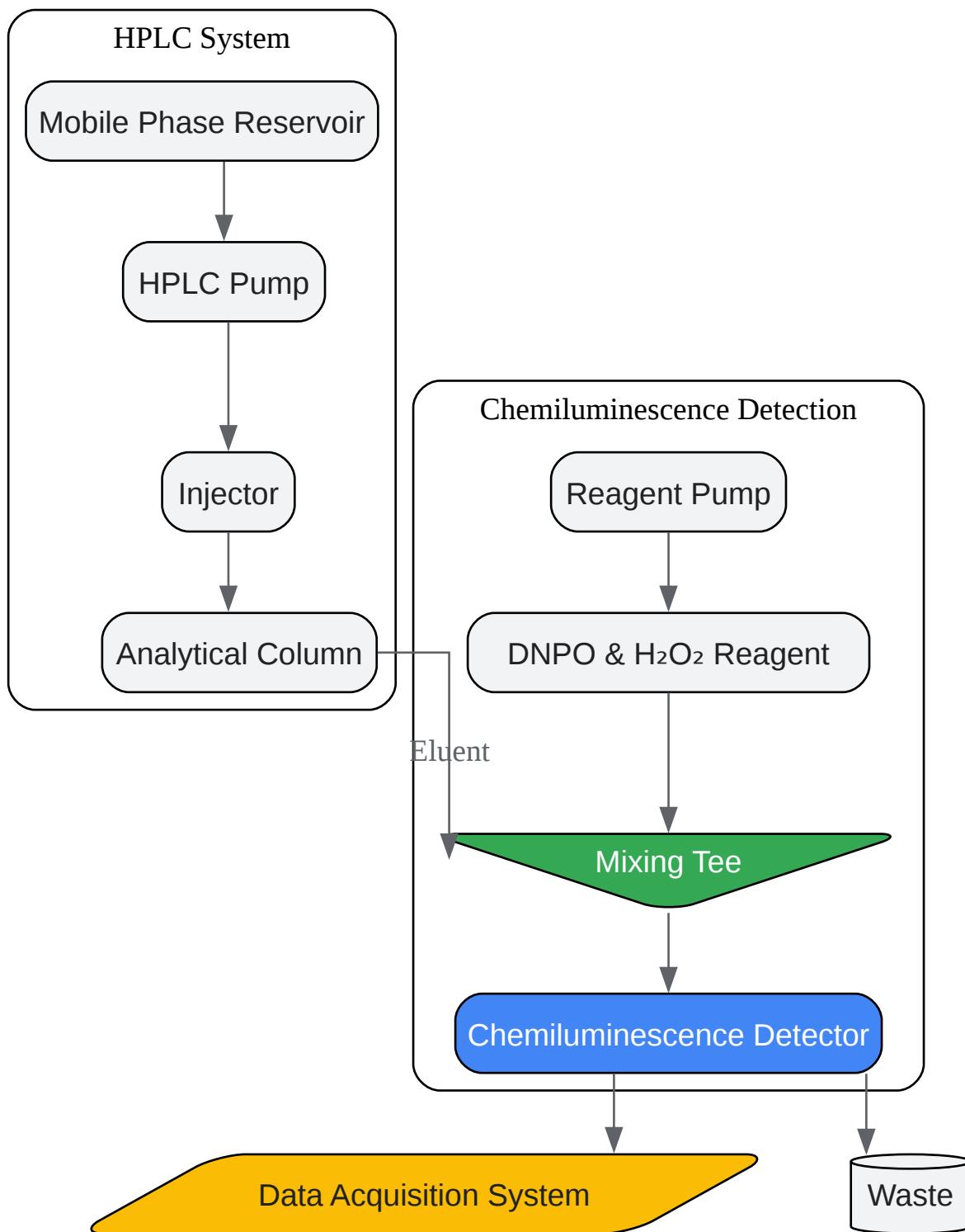
Peroxyoxalate Chemiluminescence: Reaction Mechanism

The chemiluminescent properties of DNPO are realized through the peroxyoxalate reaction. This process involves the reaction of DNPO with an oxidizing agent, typically hydrogen

peroxide, which generates a high-energy intermediate. This intermediate then transfers energy to a fluorescent molecule (fluorophore), causing it to emit light. The intensity of the emitted light can be correlated to the concentration of the analyte of interest.

The key intermediate in this reaction is 1,2-dioxetanedione. The overall reaction is highly efficient and forms the basis for "glow stick" technology as well as sensitive analytical detection methods.





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